

# Application Notes and Protocols for Research-Grade OPC-14523 Hydrochloride

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## Compound of Interest

Compound Name: OPC-14523 hydrochloride

Cat. No.: B3047852

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## Introduction

**OPC-14523 hydrochloride** is a novel, orally active compound with a unique pharmacological profile, acting as a high-affinity agonist at both sigma ( $\sigma$ ) and serotonin 5-HT<sub>1A</sub> receptors, and as a serotonin reuptake inhibitor.<sup>[1][2][3]</sup> Its potential as a rapid-onset antidepressant has been demonstrated in preclinical studies, distinguishing it from conventional antidepressants that often require prolonged administration to elicit a therapeutic effect.<sup>[4][5]</sup> These application notes provide detailed information and protocols for researchers utilizing **OPC-14523 hydrochloride** in their studies.

## Physicochemical Properties

A summary of the key physicochemical properties of **OPC-14523 hydrochloride** is presented below.

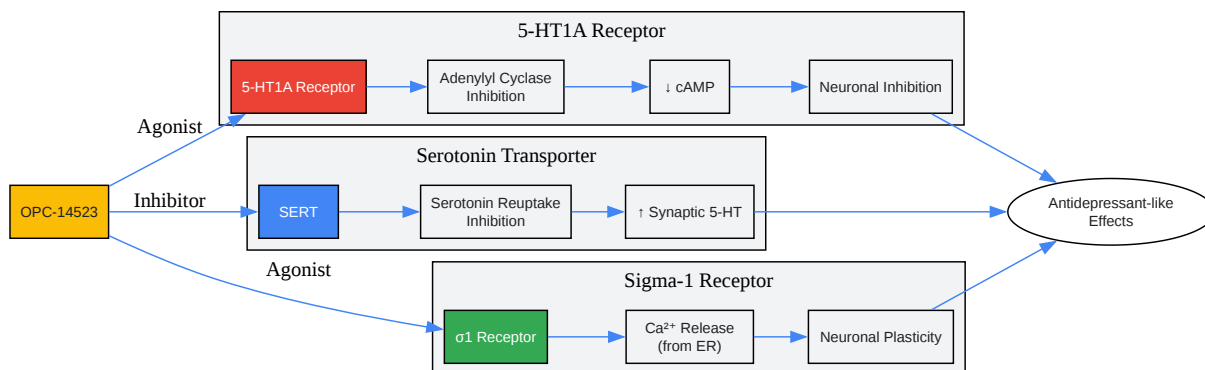
Property	Value	Source
Molecular Formula	C23H29Cl2N3O2	[6][7]
Molecular Weight	450.4 g/mol	[6][7][8]
CAS Number	145969-31-9	[2][6][9]
Appearance	N/A	[9]
Predicted Water Solubility	0.0296 mg/mL	[6]
Storage	-20°C, protected from light and moisture	[9]
Stability	Stable for 1 year under recommended storage conditions	[9]

Note: Experimental data on solubility and stability in various research-compatible solvents are not readily available in the public domain. It is recommended that researchers perform their own solubility and stability tests for their specific experimental conditions.

## Mechanism of Action

OPC-14523 exhibits a multi-target mechanism of action, primarily through its agonist activity at sigma-1 ( $\sigma_1$ ) and 5-HT1A receptors.[4][5] It also functions as a serotonin reuptake inhibitor.[10][11][12] The synergistic action on these targets is believed to contribute to its rapid antidepressant-like effects. The antidepressant-like activity of OPC-14523 has been shown to be dependent on the combined stimulation of both sigma and 5-HT1A receptors.[4]

## Signaling Pathway



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Caption: Proposed signaling pathway of OPC-14523.

## Quantitative Data

The following tables summarize the in vitro binding affinities and in vivo efficacy of OPC-14523.

### Table 1: In Vitro Receptor and Transporter Binding Affinities

Target	IC50 (nM)	Reference
Sigma-1 Receptor	47	<a href="#">[4]</a>
Sigma-2 Receptor	56	<a href="#">[4]</a>
5-HT1A Receptor	2.3	<a href="#">[4]</a>
Serotonin Transporter (SERT)	80	<a href="#">[4]</a>
Norepinephrine Transporter (NET)	Weak Inhibition	<a href="#">[4]</a>
Dopamine Transporter (DAT)	Weak Inhibition	<a href="#">[4]</a>

**Table 2: In Vivo Antidepressant-Like Efficacy**

Animal Model	Assay	ED50 (mg/kg, oral)	Reference
Rat	Forced Swim Test	27	<a href="#">[4]</a>
Mouse	Forced Swim Test	20	<a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies for key experiments are provided below.

### Protocol 1: In Vitro Sigma-1 Receptor Binding Assay

This protocol is adapted from standard radioligand binding assay procedures.[\[5\]](#)[\[13\]](#)

Objective: To determine the binding affinity of OPC-14523 for the sigma-1 receptor.

Materials:

- Guinea pig brain membrane homogenates
- [\[3H\]](#)-(+)-pentazocine (radioligand)
- OPC-14523 hydrochloride**

- Haloperidol (for non-specific binding)
- Assay Buffer: 50 mM Tris-HCl, pH 8.0
- 96-well plates
- Scintillation counter

#### Procedure:

- Prepare guinea pig brain membrane homogenates at a concentration of approximately 300 µg protein per assay tube.
- In a 96-well plate, add the following in a total volume of 150 µL:
  - Total Binding: Membrane homogenate, assay buffer, and varying concentrations of [3H]-(+)-pentazocine.
  - Non-specific Binding: Membrane homogenate, assay buffer, [3H]-(+)-pentazocine, and a high concentration of haloperidol (e.g., 10 µM).
  - Competition Binding: Membrane homogenate, assay buffer, a fixed concentration of [3H]-(+)-pentazocine (e.g., 5 nM), and increasing concentrations of OPC-14523.
- Incubate the plate at 25°C for 120 minutes.
- Terminate the binding reaction by rapid filtration through glass fiber filters.
- Wash the filters with ice-cold assay buffer to remove unbound radioligand.
- Measure the radioactivity on the filters using a scintillation counter.
- Calculate specific binding by subtracting non-specific binding from total binding.
- Determine the IC<sub>50</sub> value of OPC-14523 from the competition binding curve and calculate the K<sub>i</sub> value using the Cheng-Prusoff equation.

## Protocol 2: In Vitro 5-HT<sub>1A</sub> Receptor Binding Assay

This protocol is based on established methods for 5-HT<sub>1A</sub> receptor binding.<sup>[14][15]</sup>

Objective: To determine the binding affinity of OPC-14523 for the 5-HT<sub>1A</sub> receptor.

Materials:

- Rat hippocampal membranes
- [3H]-8-OH-DPAT (radioligand)
- **OPC-14523 hydrochloride**
- Serotonin (5-HT) (for non-specific binding)
- Assay Buffer: 50 mM Tris-HCl pH 7.4, 5 mM MgSO<sub>4</sub>
- 96-well plates
- Scintillation counter

Procedure:

- Prepare rat hippocampal membranes at a suitable protein concentration.
- In a 96-well plate, add the following in a total volume of 550 µL:
  - Total Binding: Membranes, assay buffer, and varying concentrations of [3H]-8-OH-DPAT.
  - Non-specific Binding: Membranes, assay buffer, [3H]-8-OH-DPAT, and a high concentration of serotonin (e.g., 10 µM).
  - Competition Binding: Membranes, assay buffer, a fixed concentration of [3H]-8-OH-DPAT, and increasing concentrations of OPC-14523.
- Incubate the plate at 37°C for 120 minutes.
- Terminate the binding reaction by rapid filtration over GF/C filters pre-soaked in 0.5% PEI.
- Wash the filters with ice-cold wash buffer (50 mM Tris-HCl pH 7.4).

- Measure the radioactivity on the filters using a scintillation counter.
- Calculate specific binding and determine the IC50 and Ki values for OPC-14523.

## Protocol 3: In Vivo Forced Swim Test (Rat)

This protocol is a standard behavioral assay to assess antidepressant-like activity.[\[1\]](#)[\[4\]](#)[\[10\]](#)[\[16\]](#)[\[17\]](#)

Objective: To evaluate the antidepressant-like effects of OPC-14523 in rats.

Materials:

- Male Sprague-Dawley rats (200-250 g)
- **OPC-14523 hydrochloride**
- Vehicle (e.g., 0.5% carboxymethyl cellulose)
- Cylindrical swim tank (45 cm high, 20 cm diameter) filled with water (23-25°C) to a depth of 30 cm.
- Video recording and analysis software

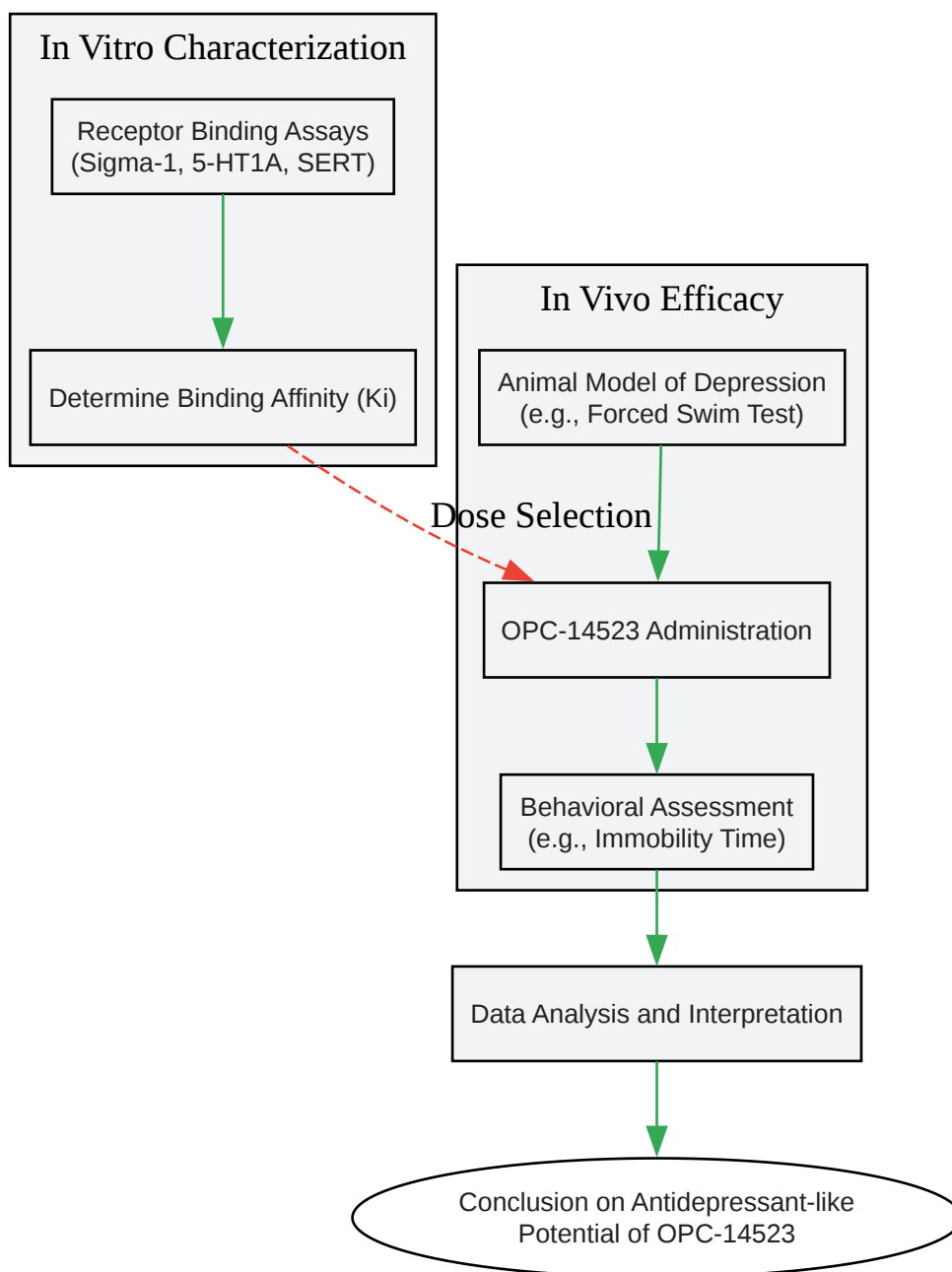
Procedure:

- Habituation: Handle the rats for a few minutes daily for at least 3 days before the test.
- Pre-test Session (Day 1): Place each rat individually into the swim tank for a 15-minute session. After the session, remove the rat, dry it with a towel, and return it to its home cage.
- Drug Administration (Day 2): 60 minutes before the test session, administer **OPC-14523 hydrochloride** or vehicle orally.
- Test Session (Day 2): Place each rat back into the swim tank for a 5-minute session. Record the session for later analysis.
- Behavioral Scoring: A trained observer, blind to the treatment groups, should score the duration of immobility during the 5-minute test session. Immobility is defined as the state

where the rat makes only the movements necessary to keep its head above water.

- Data Analysis: Compare the duration of immobility between the OPC-14523-treated groups and the vehicle-treated group using appropriate statistical methods (e.g., ANOVA followed by post-hoc tests).

## Experimental Workflow Diagram



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Caption: A typical experimental workflow for evaluating OPC-14523.

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## References

- 1. Behavioural despair test - Wikipedia [en.wikipedia.org]
- 2. OPC-14523 hydrochloride|CAS 145969-31-9|DC Chemicals [dcchemicals.com]
- 3. Search results [chemdiv.com]
- 4. researchgate.net [researchgate.net]
- 5. SIGMA RECEPTOR BINDING ASSAYS - PMC [pmc.ncbi.nlm.nih.gov]
- 6. go.drugbank.com [go.drugbank.com]
- 7. labolu.ca [labolu.ca]
- 8. GSRS [gsrs.ncats.nih.gov]
- 9. OPC-14523 hydrochloride CAS No.145969-31-9 - Ruixibiotech [ruixibiotech.com]
- 10. Using the rat forced swim test to assess antidepressant-like activity in rodents | Semantic Scholar [semanticscholar.org]
- 11. Functional assays to define agonists and antagonists of the sigma-2 receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Opc-14523 | C23H28ClN3O2 | CID 9892540 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Sigma Receptor Binding Assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. currentprotocols.onlinelibrary.wiley.com [currentprotocols.onlinelibrary.wiley.com]
- 15. resources.revvity.com [resources.revvity.com]
- 16. Video: The Forced Swim Test as a Model of Depressive-like Behavior [jove.com]
- 17. animal.research.wvu.edu [animal.research.wvu.edu]
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